

Application Note & Protocol: Measuring Quantum Efficiency in Carbazole-Based Devices

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Compound of Interest

Compound Name: 3-(3,5-Dibromophenyl)-9-phenyl-9H-carbazole
CAS No.: 1345021-52-4
Cat. No.: B580594

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Audience: Researchers, scientists, and drug development professionals.

Introduction Carbazole-based organic materials are integral to the advancement of optoelectronic devices, such as Organic Light-Emitting Diodes (OLEDs), owing to their excellent hole-transporting properties, high thermal stability, and high triplet energy.[1] A critical metric for evaluating the performance of these devices is Quantum Efficiency (QE), which quantifies the device's ability to convert electrical energy into light. This document provides a detailed protocol for the experimental setup and measurement of both External Quantum Efficiency (EQE) and Internal Quantum Efficiency (IQE) in carbazole-based devices.

Fundamental Principles of Quantum Efficiency

Quantum efficiency in OLEDs is categorized into two key types:

- Internal Quantum Efficiency (IQE): This is the ratio of the number of photons generated within the device's emissive layer to the number of electrons injected into it.[2][3] It reflects the intrinsic radiative efficiency of the carbazole-based material.

- External Quantum Efficiency (EQE): This is the ratio of the number of photons emitted out of the device to the number of injected electrons.[3][4] EQE is the value measured experimentally and is influenced by how much light can escape from the device.

The relationship between these efficiencies is defined by the light out-coupling factor (η_{out}), which is the fraction of internally generated photons that successfully escape the device.[1] For many standard OLED structures, the out-coupling efficiency is typically in the range of 20-30%. [1]

The fundamental relationship is:

$$\text{EQE} = \text{IQE} \times \eta_{\text{out}}[1][2]$$



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Caption: Relationship between Internal and External Quantum Efficiency.

Experimental Protocols

Protocol 2.1: Fabrication of a Carbazole-Based OLED Device

This protocol describes a common method for fabricating a carbazole-based OLED for testing, often using a combination of spin-coating and thermal evaporation.[1][5]

Materials and Equipment:

- Indium Tin Oxide (ITO) coated glass substrates
- Poly(3,4-ethylenedioxythiophene) polystyrene sulfonate (PEDOT:PSS) solution
- Carbazole-based emissive material
- Lithium Fluoride (LiF)
- Aluminum (Al)
- Spin coater
- Thermal evaporator system
- UV-Ozone or plasma cleaner

Procedure:

- **Substrate Cleaning:** Clean the ITO-coated glass substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol. Dry the substrates with a nitrogen gun.
- **Substrate Treatment:** Treat the cleaned ITO surface with UV-Ozone or oxygen plasma to increase its work function and improve hole injection.
- **Hole Injection Layer (HIL):** Spin-coat a layer of PEDOT:PSS (typically 30-40 nm thick) onto the ITO substrate.^[5] Anneal the substrate according to the material's specifications.
- **Emissive Layer (EML):** Deposit the carbazole-based emissive material. This can be done via spin-coating from a solution or through thermal evaporation in a high-vacuum chamber. A typical thickness is between 70-80 nm.^[5]
- **Electron Injection Layer (EIL):** Thermally evaporate a thin layer of LiF (approximately 1 nm).^[5]
- **Cathode Deposition:** Thermally evaporate the Aluminum (Al) cathode (approximately 150 nm) on top of the LiF layer.^[5] The deposition should be done through a shadow mask to define the active area of the device.

- Encapsulation: To prevent degradation from air and moisture, encapsulate the device using a UV-curable epoxy and a glass coverslip in a nitrogen-filled glovebox.

Protocol 2.2: Measurement of External Quantum Efficiency (EQE)

The EQE of an OLED is measured by simultaneously recording its electrical input and optical output.

Equipment:

- Integrating Sphere with a calibrated photodetector or fiber-coupled spectrometer
- Source Measure Unit (SMU), such as a Keithley 2400
- Computer with control and data acquisition software

Procedure:

- System Setup: Mount the fabricated OLED device at the center of the integrating sphere. Connect the device electrodes to the SMU.
- Device Operation: Apply a forward voltage bias to the device using the SMU to inject current and induce electroluminescence.
- Data Acquisition: Sweep the current density across the device's operating range. For each current density point:
 - Record the current (I) and voltage (V).
 - Measure the total optical power and the electroluminescence (EL) spectrum of the emitted light using the calibrated spectrometer connected to the integrating sphere.^[6]
- EQE Calculation:
 - Calculate the number of injected electrons per second ($N_{\text{electrons}}$) using the measured current:

- $N_{\text{electrons}} = I / q$ (where q is the elementary charge, 1.602×10^{-19} C).[7]
- Calculate the number of emitted photons per second (N_{photons}) by integrating the measured EL spectral radiant flux ($\Phi(\lambda)$) over all wavelengths:
 - $N_{\text{photons}} = \int [\Phi(\lambda) * \lambda / (h * c)] d\lambda$ (where h is Planck's constant and c is the speed of light).
- The External Quantum Efficiency is then calculated as the ratio:
 - $\text{EQE (\%)} = (N_{\text{photons}} / N_{\text{electrons}}) \times 100$.[4]
- Analysis: Plot the calculated EQE as a function of current density and luminance to analyze device performance, including efficiency roll-off at high brightness.



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Caption: Experimental workflow for measuring External Quantum Efficiency.

Protocol 2.3: Estimation of Internal Quantum Efficiency (IQE)

The IQE cannot be measured directly via electroluminescence but can be estimated from the experimental EQE if the light out-coupling efficiency (η_{out}) is known or can be reasonably approximated.

Procedure:

- Determine Light Out-coupling Efficiency (η_{out}):
 - Approximation: For initial analysis of standard bottom-emitting devices on glass, a value of $\eta_{\text{out}} \approx 0.2-0.3$ (20-30%) can be used as a first-order approximation.[1]
 - Modeling: For a more accurate determination, use optical simulation software (e.g., based on the transfer matrix method). This requires knowledge of the refractive index and thickness of each layer in the device stack.[8][9] The simulation calculates the fraction of light that escapes into the air versus being trapped in waveguide or surface plasmon polariton modes.
- Calculate IQE:
 - Using the experimentally determined EQE and the estimated or modeled η_{out} , calculate the IQE:
 - $\text{IQE (\%)} = \text{EQE (\%)} / \eta_{\text{out}}$

Data Presentation

Quantitative data from QE measurements should be summarized for clear comparison. Below are tables with representative data for carbazole-based OLEDs based on published results.

Table 1: Example Device Architecture for a Carbazole-Based OLED



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| Cathode | Aluminum (Al) | Thermal Evaporation | 150 [[5] |

Table 2: Representative Performance Data for Carbazole-Based OLEDs



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| Carbazole-Derived Emitter | 5.0 - 7.0 | 10,000 | - | 6.0 [[12] |

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